

An In-depth Technical Safety Guide on 5-Bromo-2-chloroaniline

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Compound of Interest

Compound Name: 5-Bromo-2-chloroaniline

Cat. No.: B183919

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical reagents is paramount. This technical guide provides a detailed overview of the safety information for **5-Bromo-2-chloroaniline** (CAS No: 60811-17-8), compiled from various Safety Data Sheets (SDS).

Section 1: Chemical and Physical Properties

This section summarizes the key physical and chemical properties of **5-Bromo-2-chloroaniline**. These characteristics are fundamental for safe handling, storage, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C6H5BrClN	[1]
Molecular Weight	206.47 g/mol	[1][2]
Appearance	Solid	[1]
Melting Point	48°C	[1][3]
Boiling Point	255.8°C at 760 mmHg	[1]
Density	1.722 g/cm³	[1]
Flash Point	108.5°C	[1]
Water Solubility	Slightly soluble in water	[4]

Section 2: Toxicological Data

The toxicological profile of a substance is critical for assessing its potential health hazards. **5-Bromo-2-chloroaniline** is classified as harmful through multiple exposure routes. The following table presents the acute toxicity estimates (ATE).

Exposure Route	Acute Toxicity Estimate (ATE)	Classification
Oral	500.0 mg/kg	Acute Toxicity 4 (H302: Harmful if swallowed)
Dermal	1,100.0 mg/kg	Acute Toxicity 4 (H312: Harmful in contact with skin)
Inhalation (dusts/mists)	1.5 mg/l	Acute Toxicity 4 (H332: Harmful if inhaled)

Note on Experimental Protocols: The provided Safety Data Sheets do not detail the specific experimental protocols used to determine these toxicological endpoints (e.g., animal model, study duration, observation parameters). Such detailed methodologies are typically found in comprehensive toxicology reports rather than standard SDS documentation. The ATE values are calculated or estimated based on available data.

Section 3: Hazard Identification and Classification

5-Bromo-2-chloroaniline is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Understanding these classifications is essential for implementing appropriate safety measures.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Section 4: Safety and Handling

Based on the hazard classifications, specific precautionary measures must be taken when handling **5-Bromo-2-chloroaniline**.

Precautionary Statement Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [1] [5]
P270	Do not eat, drink or smoke when using this product. [2]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection. [1] [2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] [2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [2]
P362+P364	Take off contaminated clothing and wash it before reuse. [2]
P405	Store locked up. [1]

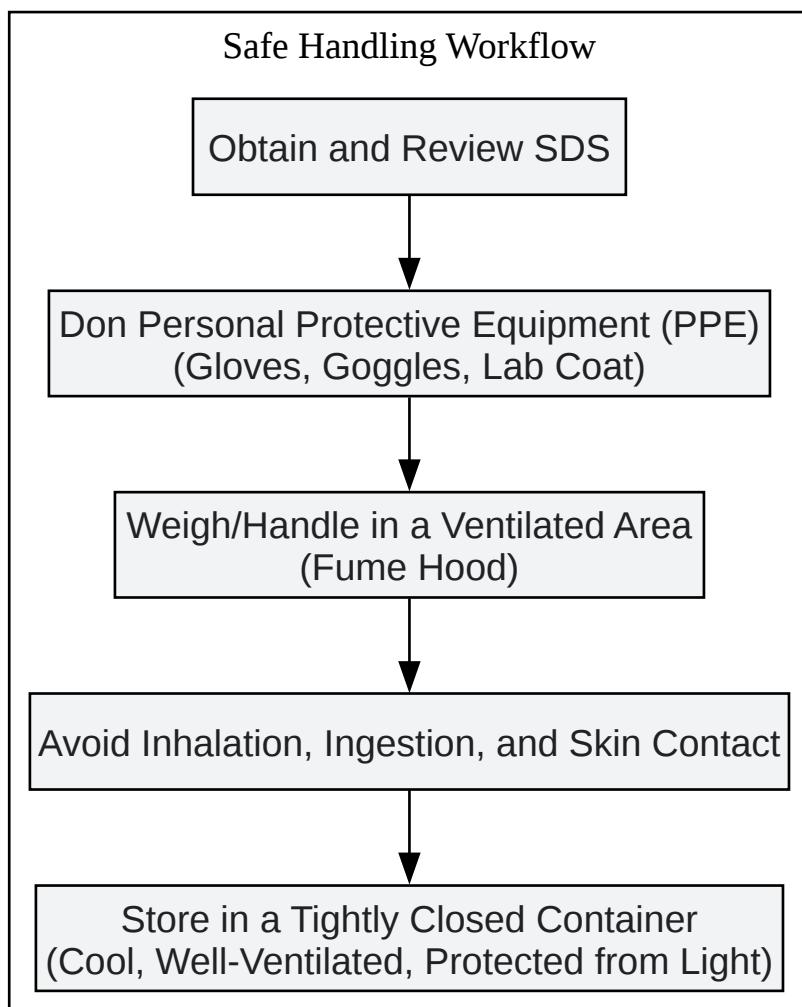
Section 5: Stability and Reactivity

Understanding the chemical stability and reactivity of **5-Bromo-2-chloroaniline** is crucial to prevent hazardous reactions.

Parameter	Information
Reactivity	No data available.
Chemical Stability	Stable under prescribed storage conditions. [2]
Conditions to Avoid	Light, air, and heat. [2]
Incompatible Materials	Strong oxidizing agents and strong acids. [2]
Hazardous Decomposition Products	Oxides of carbon, oxides of nitrogen, hydrogen bromide (HBr), and hydrogen chloride (HCl). [2]

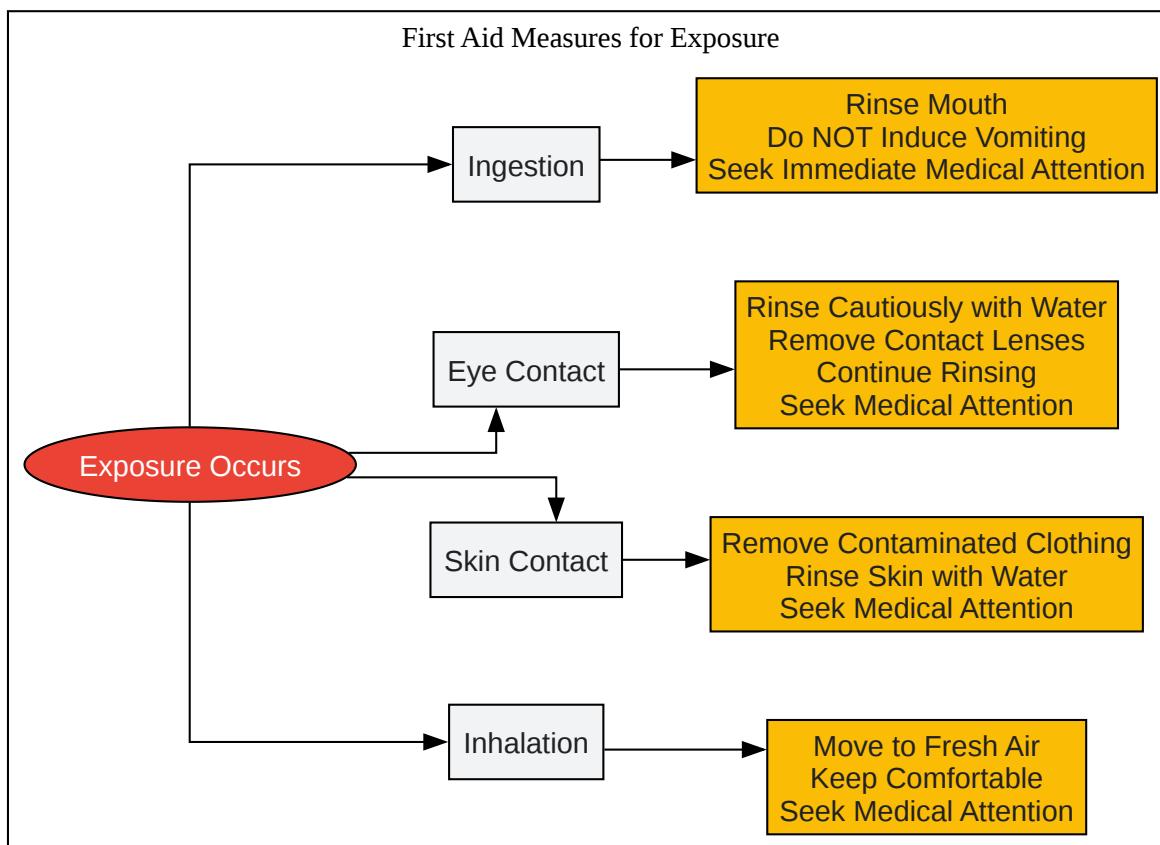
Visualizations

The following diagrams illustrate key logical workflows for handling and risk assessment of **5-Bromo-2-chloroaniline** based on the available safety data. No specific signaling pathways for the toxicity of this compound were identified in the reviewed documentation.



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Caption: A workflow for the safe handling of **5-Bromo-2-chloroaniline**.

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Caption: A logical diagram of first aid responses to exposure.

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